

Synthesis and Characterization of Methyl Propyl Disulfide: An In-depth Technical Guide

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Compound of Interest

Compound Name: Methyl propyl disulfide

Cat. No.: B1219000

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This technical guide provides a comprehensive overview of the synthesis and characterization of **methyl propyl disulfide** ($\text{CH}_3\text{S-SC}_3\text{H}_7$), a volatile organic sulfur compound found in various plants of the *Allium* genus, such as onions and garlic. This document details a reliable synthetic protocol, outlines key characterization data, and presents a visual workflow to aid in its laboratory preparation and analysis.

Introduction

Methyl propyl disulfide is a key contributor to the characteristic flavor and aroma of many culinary ingredients. Beyond its sensory properties, it has garnered interest in the scientific community for its potential biological activities. As an unsymmetrical disulfide, its synthesis requires a controlled approach to avoid the formation of symmetrical byproducts. This guide focuses on a robust synthetic method and the analytical techniques used to confirm its identity and purity.

Synthesis of Methyl Propyl Disulfide

The synthesis of unsymmetrical disulfides like **methyl propyl disulfide** can be effectively achieved through the reaction of a Bunte salt with a thiol. This method offers good control over the final product and avoids the statistical mixture of products often seen in co-oxidation of two different thiols.

Experimental Protocol: Synthesis via Bunte Salt

This protocol is adapted from a general and reliable procedure for the synthesis of unsymmetrical disulfides.

Materials:

- 1-Bromopropane
- Sodium thiosulfate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$)
- Methanethiol (CH_3SH) or a suitable source like sodium thiomethoxide (NaSCH_3)
- Sodium hydroxide (NaOH)
- Methanol
- Water
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

Step 1: Preparation of Sodium S-Propylthiosulfate (Bunte Salt)

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium thiosulfate pentahydrate in a minimal amount of water.
- Add a solution of 1-bromopropane in methanol to the flask.
- Heat the mixture to reflux with stirring for 2-3 hours.
- After the reaction is complete, cool the mixture to room temperature. The resulting solution contains the sodium S-propylthiosulfate (propyl Bunte salt). This solution is typically used directly in the next step without isolation.

Step 2: Preparation of Sodium Thiomethoxide (if starting from methanethiol)

Caution: Methanethiol is a toxic and foul-smelling gas. This step should be performed in a well-ventilated fume hood.

- In a separate flask, prepare a solution of sodium hydroxide in water.
- Bubble methanethiol gas through the sodium hydroxide solution at 0 °C until the desired molar equivalent is absorbed. This forms a solution of sodium thiomethoxide.

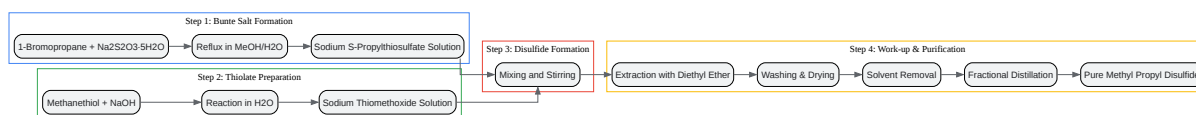
Step 3: Reaction of Bunte Salt with Thiomethoxide

- Cool the aqueous solution of sodium S-propylthiosulfate from Step 1 in an ice bath.
- Slowly add the freshly prepared solution of sodium thiomethoxide from Step 2 to the Bunte salt solution with vigorous stirring.
- Continue to stir the reaction mixture at room temperature for 1-2 hours.

Step 4: Work-up and Purification

- Transfer the reaction mixture to a separatory funnel.
- Extract the aqueous layer three times with diethyl ether.
- Combine the organic extracts and wash them with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Remove the diethyl ether by rotary evaporation.
- The crude **methyl propyl disulfide** can be purified by fractional distillation under reduced pressure to yield a clear, colorless to pale yellow liquid.

Synthesis Workflow



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Caption: Experimental workflow for the synthesis of **methyl propyl disulfide**.

Characterization of Methyl Propyl Disulfide

Thorough characterization is essential to confirm the structure and purity of the synthesized **methyl propyl disulfide**. The following tables summarize the key physical and spectral data.

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₄ H ₁₀ S ₂	[1]
Molecular Weight	122.25 g/mol	[1]
Appearance	Clear, slightly yellowish liquid	[1]
Odor	Reminiscent of cooked onion	[1]
Boiling Point	154.1 °C at 760 mmHg	[1]
69-71 °C at 43 mmHg	[2]	
Density	0.997 g/cm ³ at 25 °C	[1]
Refractive Index (n _D ²⁰)	1.508	[1][2]
Flash Point	42.8 °C	[1]

Spectroscopic Data

Technique	Data
^1H NMR	The proton NMR spectrum is expected to show a triplet for the terminal methyl group of the propyl chain, a multiplet for the adjacent methylene group, a triplet for the methylene group attached to sulfur, and a singlet for the methyl group attached to sulfur.
^{13}C NMR	The carbon NMR spectrum will display four distinct signals corresponding to the four unique carbon atoms in the molecule.
Mass Spectrometry (MS)	The electron ionization mass spectrum will show a molecular ion peak (M^+) at $m/z = 122$. Key fragmentation patterns will also be observed.
Infrared (IR) Spectroscopy	The IR spectrum will exhibit characteristic C-H stretching and bending vibrations. The S-S stretching vibration is typically weak and may be difficult to observe.
Gas Chromatography (GC)	Retention indices on various columns can be used for identification. For example, on a standard non-polar column, the Kovats retention index is in the range of 912-932.1.

Safety Information

Methyl propyl disulfide is a flammable liquid and an eye irritant. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

This guide provides a detailed framework for the synthesis and characterization of **methyl propyl disulfide**. The presented Bunte salt method is a reliable route for obtaining this unsymmetrical disulfide. The comprehensive characterization data serves as a valuable

reference for researchers to confirm the identity and purity of their synthesized product. This information is crucial for its application in flavor chemistry, natural product research, and potential drug development.

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